

Des(phenylbutoxy)phenylethoxy Salmeterol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	Des(phenylbutoxy)phenylethoxy salmeterol
CAS No.:	94749-02-7
Cat. No.:	B032083

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An In-depth Examination of a Key Salmeterol Impurity for Researchers and Pharmaceutical Scientists

Introduction

Des(phenylbutoxy)phenylethoxy salmeterol, a recognized impurity in the synthesis of the long-acting β 2-adrenergic agonist (LABA) salmeterol, represents a critical area of focus in the pharmaceutical industry. As with any active pharmaceutical ingredient (API), the purity profile of salmeterol is paramount to its safety and efficacy. This technical guide provides a comprehensive overview of **Des(phenylbutoxy)phenylethoxy salmeterol**, including its chemical identity, synthesis, analytical characterization, and regulatory context. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals engaged in the study and manufacturing of salmeterol.

Salmeterol is a widely prescribed medication for the management of asthma and chronic obstructive pulmonary disease (COPD).[1] Its synthesis, however, can lead to the formation of several process-related impurities.[2] **Des(phenylbutoxy)phenylethoxy salmeterol**, identified

as Salmeterol Impurity B in the European Pharmacopoeia (EP), is one such impurity that requires careful monitoring and control.[3] Understanding the chemical properties and potential formation pathways of this impurity is essential for the development of robust manufacturing processes and analytical methods to ensure the quality of the final drug product.

Chemical and Physical Data

A thorough understanding of the physicochemical properties of **Des(phenylbutoxy)phenylethoxy salmeterol** is fundamental for its identification, isolation, and quantification. The key chemical data for this compound are summarized in the table below.

Parameter	Value	Source(s)
CAS Number	94749-02-7	[3][4][5]
Systematic Name	1-[4-Hydroxy-3-(hydroxymethyl)phenyl]-2-[[6-(2-phenylethoxy)hexyl]amino]ethanol	[5]
Synonyms	Salmeterol EP Impurity B, 4-Hydroxy- α 1-[[[6-(2-phenylethoxy)hexyl]amino]methyl]-1,3-benzenedimethanol	[3]
Molecular Formula	C23H33NO4	[3][4][5]
Molecular Weight	387.51 g/mol	[3][4][5]
Appearance	Off-White Solid	[5]
Solubility	Soluble in Methanol	[5]

Synthesis and Formation

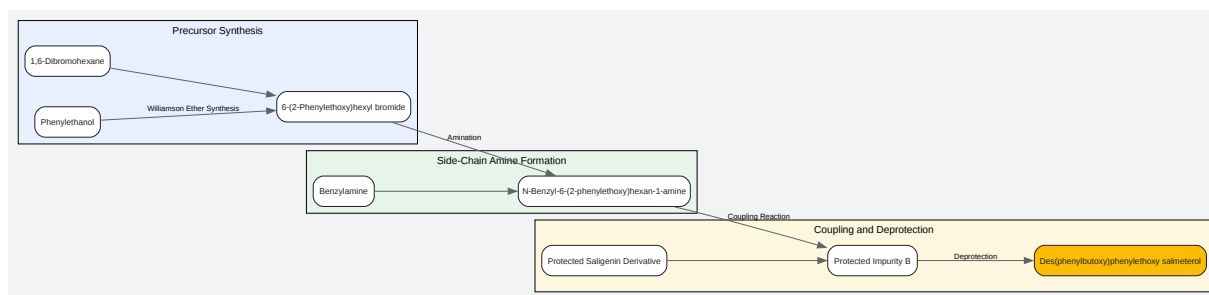
The formation of **Des(phenylbutoxy)phenylethoxy salmeterol** is intrinsically linked to the synthetic route of salmeterol. While a specific, detailed synthesis for this impurity is not extensively published in peer-reviewed literature, its structure suggests a potential formation

pathway arising from variations in the starting materials or side reactions during the synthesis of the salmeterol side chain.

The synthesis of salmeterol typically involves the coupling of a protected saligenin derivative with a long-chain amino alcohol. The lipophilic side chain of salmeterol is crucial for its long duration of action. The presence of a phenylethoxy group instead of the phenylbutoxy group in the side chain of **Des(phenylbutoxy)phenylethoxy salmeterol** indicates the potential use of a phenylethoxy-containing precursor during the synthesis.

A plausible synthetic approach for obtaining a reference standard of

Des(phenylbutoxy)phenylethoxy salmeterol would mirror the general synthesis of salmeterol, but with the substitution of the key side-chain precursor. A generalized synthetic workflow is depicted below.



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Caption: Generalized synthetic workflow for **Des(phenylbutoxy)phenylethoxy salmeterol**.

Analytical Characterization

The identification and quantification of **Des(phenylbutoxy)phenylethoxy salmeterol** in salmeterol API and drug products are crucial for quality control. High-Performance Liquid Chromatography (HPLC) is the most common analytical technique employed for this purpose.

High-Performance Liquid Chromatography (HPLC)

A stability-indicating reversed-phase HPLC method is typically used to separate salmeterol from its impurities.^{[6][7]} The method parameters are optimized to achieve sufficient resolution between the main peak of salmeterol and the peaks of all known impurities, including **Des(phenylbutoxy)phenylethoxy salmeterol**.

Typical HPLC Method Parameters:

- Column: C18 stationary phase (e.g., 250 mm x 4.6 mm, 5 μ m).^{[6][7]}
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).^{[6][7][8]}
- Flow Rate: Typically in the range of 1.0 - 2.0 mL/min.^{[6][9]}
- Detection: UV spectrophotometry, usually at a wavelength of around 278 nm.^[9]
- Injection Volume: 20 μ L.^[9]

The relative retention time of **Des(phenylbutoxy)phenylethoxy salmeterol** (Impurity B) with respect to salmeterol is approximately 0.5.^[9]

Spectroscopic Data

While publicly available spectroscopic data for **Des(phenylbutoxy)phenylethoxy salmeterol** is limited, commercial suppliers of the reference standard provide a Certificate of Analysis (CoA) that includes this information.^[3] Based on its chemical structure, the expected spectroscopic features are as follows:

- ¹H-NMR (Proton Nuclear Magnetic Resonance): The spectrum would show characteristic signals for the aromatic protons of the saligenin and phenylethoxy moieties, the methylene

protons of the hexyl and ethoxy chains, the methine proton of the chiral center, and the hydroxyl and amine protons.

- ¹³C-NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum would display distinct signals for all 23 carbon atoms in the molecule, including the aromatic carbons, the aliphatic carbons of the side chain, and the carbon bearing the hydroxyl group.
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (387.51 g/mol). Fragmentation patterns would be consistent with the structure, showing losses of functional groups.
- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic absorption bands for the O-H stretching of the phenolic and alcoholic hydroxyl groups, N-H stretching of the secondary amine, C-H stretching of the aromatic and aliphatic groups, and C-O stretching of the ether linkage.

The following diagram illustrates the key structural features of

Des(phenylbutoxy)phenylethoxy salmeterol that would be identified through spectroscopic analysis.

Caption: Key structural moieties of **Des(phenylbutoxy)phenylethoxy salmeterol** for spectroscopic analysis.

Pharmacology and Toxicology

There is a lack of specific pharmacological and toxicological data for

Des(phenylbutoxy)phenylethoxy salmeterol in the public domain. The primary approach for managing impurities in pharmaceuticals is to control their levels to be as low as reasonably practicable. The toxicological profile of salmeterol has been extensively studied.[10] As a structurally similar compound, it is prudent to assume that **Des(phenylbutoxy)phenylethoxy salmeterol** could potentially have similar pharmacological activity, although likely with different potency and duration of action due to the altered side chain. However, without specific data, its toxicological impact remains uncharacterized. The control of this impurity to stringent levels, as dictated by pharmacopoeias, is therefore of utmost importance.

Regulatory Context and Pharmacopoeial Standards

The control of impurities is a critical aspect of pharmaceutical quality and is mandated by regulatory agencies worldwide. **Des(phenylbutoxy)phenylethoxy salmeterol** is listed as a specified impurity in major pharmacopoeias.

- European Pharmacopoeia (EP): This compound is designated as Salmeterol Impurity B. The acceptance criterion for this impurity in the Salmeterol Xinafoate monograph is not more than 0.1%.^[9] In some cases, a tighter limit of 0.05% is specified.^[9]
- United States Pharmacopeia (USP): The USP also lists this impurity, referred to as "Salmeterol-phenylethoxy," with an acceptance criterion of not more than 0.1%.^[11]

The presence of established limits in these major pharmacopoeias underscores the importance of controlling this impurity in the manufacturing of salmeterol. Pharmaceutical manufacturers are required to have validated analytical methods capable of accurately quantifying this impurity to ensure compliance with these regulatory standards.

Conclusion

Des(phenylbutoxy)phenylethoxy salmeterol is a critical process-related impurity in the synthesis of salmeterol that demands careful consideration throughout the drug development and manufacturing lifecycle. This technical guide has provided a detailed overview of its chemical properties, potential synthetic origins, analytical characterization methods, and the regulatory landscape governing its control. A thorough understanding of this impurity is essential for ensuring the quality, safety, and efficacy of salmeterol-containing medicines. For researchers and scientists in the pharmaceutical field, the information presented here serves as a foundational resource for the development of robust control strategies and the advancement of analytical methodologies for impurity profiling.

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